

Application Note: Comprehensive Characterization of Ald-PEG1-C2-Boc Conjugates

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Compound of Interest

Compound Name: Ald-PEG1-C2-Boc

Cat. No.: B605288

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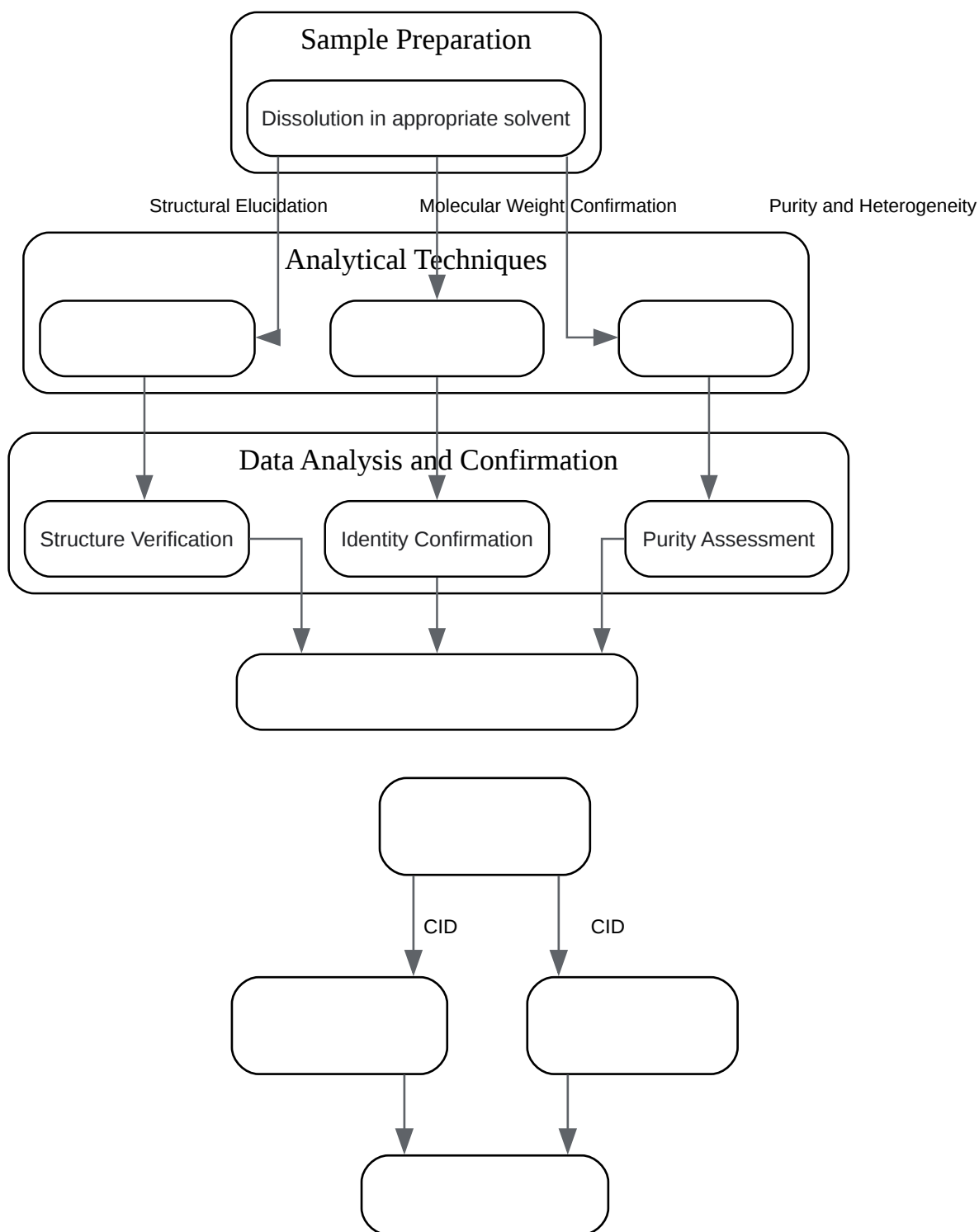
Introduction

The bifunctional linker **Ald-PEG1-C2-Boc** is a valuable tool in the synthesis of bioconjugates, including antibody-drug conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).^[1] Its structure, featuring a terminal aldehyde for conjugation to amines, a single polyethylene glycol (PEG) unit to enhance solubility and provide spacing, and a Boc-protected amine for further functionalization, offers significant versatility in drug development.^{[1][2]} Thorough characterization of **Ald-PEG1-C2-Boc** and its conjugates is critical to ensure identity, purity, and consistency, which are essential for reliable downstream applications and regulatory compliance. This document provides detailed protocols for the analytical characterization of **Ald-PEG1-C2-Boc** conjugates using Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

Analytical Workflow Overview

The comprehensive characterization of an **Ald-PEG1-C2-Boc** conjugate involves a multi-step analytical workflow. This process ensures the structural integrity, purity, and identity of the molecule. The general workflow begins with sample preparation, followed by analysis using various analytical techniques to obtain detailed information about the conjugate. The data from

these techniques are then collectively analyzed to confirm the successful synthesis and purity of the final product.



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References

- 1. mdpi.com [mdpi.com]
- 2. medchemexpress.com [medchemexpress.com]
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